

A Technical Guide to 2-Methyl-4-octanone (CAS: 7492-38-8)

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Compound of Interest

Compound Name: 2-Methyl-4-octanone

Cat. No.: B1585218

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Abstract

This document provides a comprehensive technical overview of **2-Methyl-4-octanone** (CAS: 7492-38-8), an aliphatic ketone with significant applications in proteomics research and as an intermediate in pharmaceutical synthesis. This guide details its chemical and physical properties, outlines common synthetic approaches with an exemplary experimental protocol, and explores its primary applications. Furthermore, it discusses the biological context of structurally related compounds and provides key analytical and safety information. All quantitative data is presented in tabular format for clarity, and key processes are visualized using workflow diagrams.

Introduction

2-Methyl-4-octanone, also known as n-Butyl isobutyl ketone, is an organic compound with the molecular formula $C_9H_{18}O$.^{[1][2][3]} Structurally, it is an aliphatic ketone featuring a methyl group at the second carbon position and a carbonyl group at the fourth.^[1] Its primary utility in scientific research stems from its role as a building block ketone.^{[2][4][5]} It is frequently used in the synthesis of specialized biomolecules for proteomics research and serves as a versatile intermediate in the development of pharmaceutical compounds.^{[1][6][7][8]} Its distinct sweet or fruity odor also suggests potential applications in the flavor and fragrance industry.^{[1][6]}

Chemical and Physical Properties

2-Methyl-4-octanone is a colorless to pale yellow liquid under standard conditions.^{[4][6]} It exhibits good solubility in organic solvents but has limited solubility in water.^[6] Key physicochemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	7492-38-8	^{[2][7]}
Molecular Formula	C ₉ H ₁₈ O	^{[1][2][3]}
Molecular Weight	142.24 g/mol	^{[1][2][3]}
IUPAC Name	2-methyloctan-4-one	^{[3][7]}
Synonyms	n-Butyl isobutyl ketone, 4-Octanone, 2-methyl-	^{[2][6]}
Appearance	Clear colorless to pale yellow liquid	^{[4][6]}
Boiling Point	180°C	^[1]
Melting Point (estimated)	-18.52°C	^[1]
Refractive Index	1.415	^{[1][9]}
SMILES	<chem>CCCCC(=O)CC(C)C</chem>	^{[1][6][7]}
InChI Key	ICSKJDZASFIJQK-UHFFFAOYSA-N	^{[7][9]}

Synthesis and Manufacturing

Several synthetic routes are available for the production of **2-Methyl-4-octanone**. Common industrial and laboratory methods include:

- Grignard Reaction: A prevalent method involving the reaction of an appropriate Grignard reagent (e.g., isobutylmagnesium bromide) with an ester or another ketone.^[1]
- Alkylation: Synthesis through the alkylation of ketones using suitable alkyl halides.^[1]

- Condensation Reactions: Involving the condensation of dialkyl ketones, which may be followed by a rearrangement step to yield the final product.[\[1\]](#)

Representative Experimental Protocol: Synthesis of a Structurally Similar Ketone

While a specific, detailed protocol for **2-Methyl-4-octanone** is not readily available in the cited literature, the synthesis of the homologous 2-methyl-4-heptanone provides a representative example of the Grignard reaction followed by oxidation.[\[10\]](#) This process can be adapted for **2-Methyl-4-octanone** by substituting butanal with pentanal.

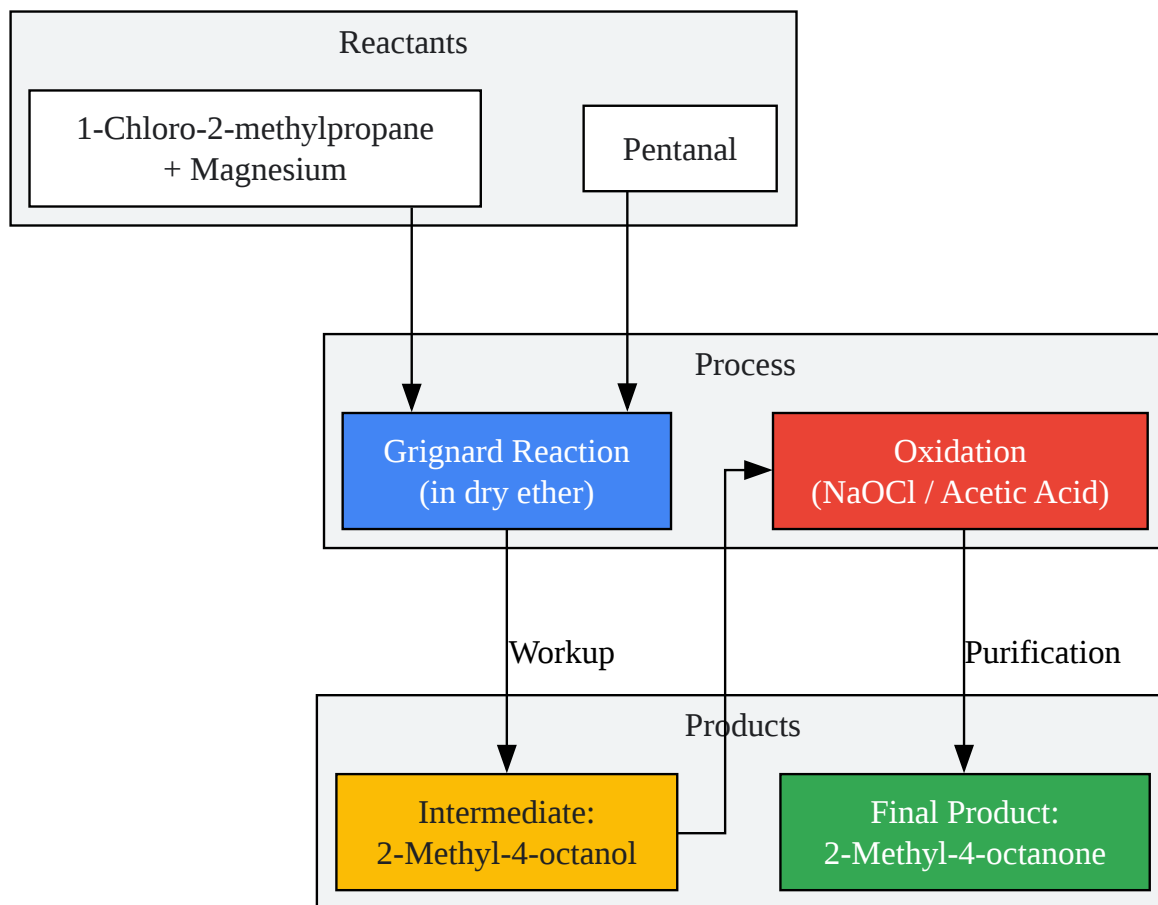
Step 1: Grignard Reaction to form 2-Methyl-4-octanol

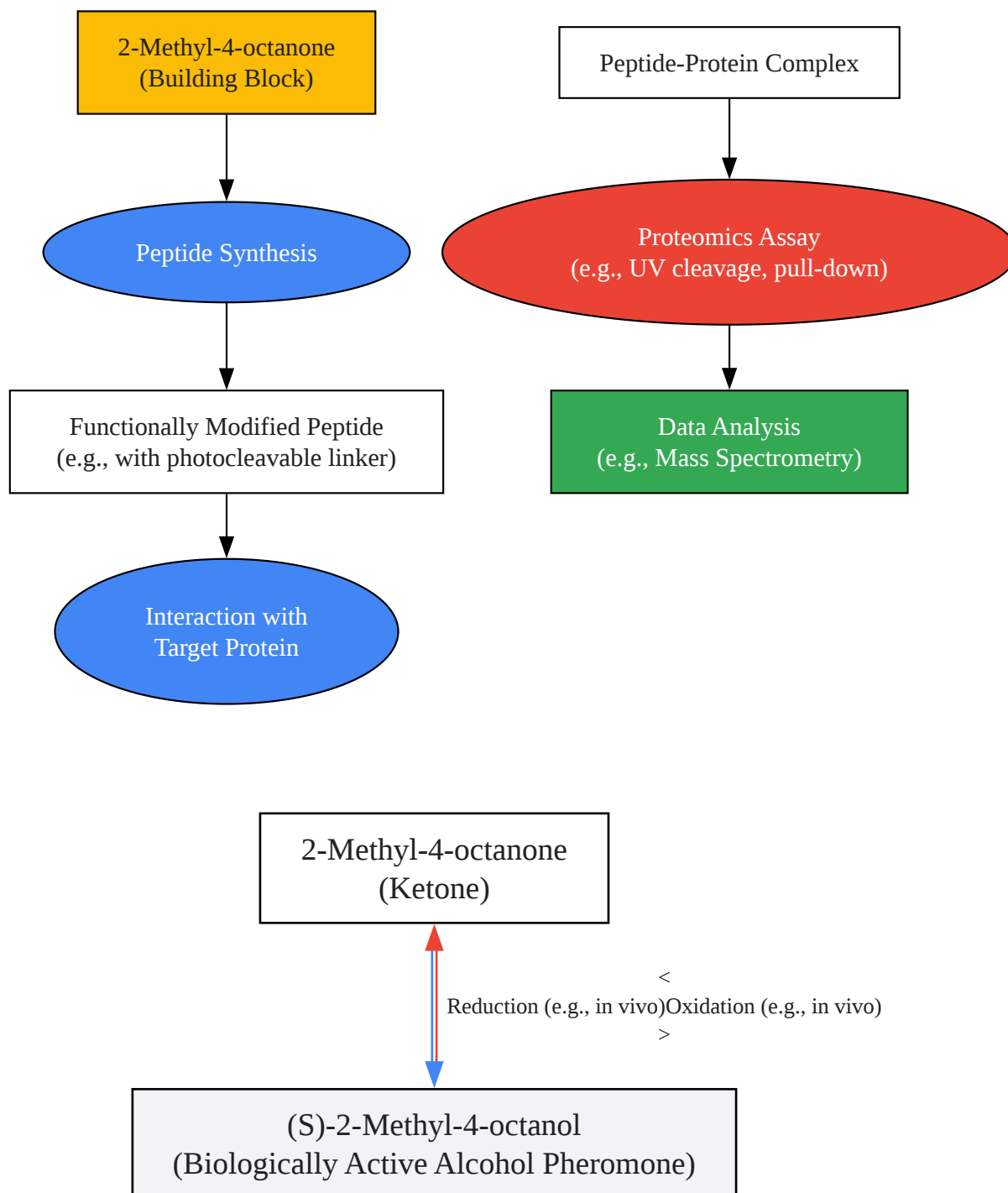
- A three-necked flask is fitted with a condenser, a pressure-equalized dropping funnel under a nitrogen atmosphere, and a magnetic stirrer.
- The flask is charged with activated magnesium turnings and a few crystals of iodine.
- A solution of 1-chloro-2-methylpropane in dry ether is added dropwise from the funnel to initiate the formation of the Grignard reagent.
- Once the Grignard reagent is formed, a solution of pentanal in dry ether is added dropwise while maintaining a gentle reflux.
- After the addition is complete, the reaction is stirred until completion and then quenched by the slow addition of 5% aqueous HCl.
- The ethereal layer is separated, washed with 5% aqueous NaOH, and dried over anhydrous Na₂SO₄.
- The solvent is removed via rotary evaporation to yield the crude alcohol, 2-methyl-4-octanol.

Step 2: Oxidation to **2-Methyl-4-octanone**

- The crude 2-methyl-4-octanol is dissolved in acetic acid in a flask placed in a cold water bath.

- An aqueous solution of sodium hypochlorite (NaOCl) is added dropwise over 30 minutes, keeping the temperature between 15–25°C.[\[10\]](#)
- After the addition, the mixture is stirred for an additional 1.5 hours at room temperature.
- Water is added, and the product is extracted with dichloromethane.
- The combined organic layers are washed, dried, and the solvent is evaporated to yield **2-Methyl-4-octanone**. The product can be further purified by distillation.





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